

# Technical Guide: Physical Properties of 3-Mercaptohexyl Acetate

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## Compound of Interest

Compound Name: 3-Mercaptohexyl acetate

Cat. No.: B033392

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## Introduction

**3-Mercaptohexyl acetate** (CAS No. 136954-20-6) is an acetate ester recognized for its potent aroma, contributing to the characteristic scent of various fruits, notably passion fruit.<sup>[1]</sup> It belongs to the family of sulfur-containing organic compounds and finds primary applications in the flavor and fragrance industries.<sup>[2][3]</sup> Understanding its physical properties is crucial for its application in formulation, for quality control, and for safety assessments. This guide provides a consolidated overview of the key physical properties of **3-Mercaptohexyl acetate**, with a specific focus on its boiling point.

## Physical and Chemical Properties

The physical characteristics of **3-Mercaptohexyl acetate** have been reported across various sources. It is generally described as a colorless to pale yellow, clear liquid.<sup>[2]</sup> A comprehensive summary of its key physical properties is presented below.

Table 1: Summary of Physical Properties of **3-Mercaptohexyl Acetate**

Property	Value	Conditions
Boiling Point	186 °C[4]	@ 760 mmHg
235.7 °C[5][6]	@ 760 mmHg	
240 °C[3]	@ 760 mmHg	
186-240 °C[2]	@ 760 mmHg	
Density	0.991 - 0.996 g/cm³[4]	@ 25 °C
0.987 g/cm³[5][6]		
Refractive Index	1.462 - 1.472[4]	@ 20 °C
1.458[5]		
Flash Point	73 °C[2][3]	TCC (Tag Closed Cup)
101.11 °C	TCC (Tag Closed Cup)	
109.8 °C[5]		
Vapor Pressure	0.049 mmHg (est.)	@ 25 °C
0.0494 mmHg[5]	@ 25 °C	
Solubility	Soluble in alcohols and oils.[2]	
Insoluble in water.		
Water: 284.5 mg/L (est.)	@ 25 °C	
Soluble in ethanol and heptane.[4]		
Sparingly soluble in Chloroform, slightly in Methanol.[5]		
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub> S[2]	
Molecular Weight	176.27 g/mol [2]	

Note: The variation in reported values, particularly for the boiling point, may be attributable to different experimental methods, sample purity, and atmospheric pressure during measurement.

## Experimental Protocol: Boiling Point Determination

While the specific protocols used to determine the values in Table 1 are not detailed in the source literature, a standard and widely accepted micro-method for determining the boiling point of a liquid organic compound is the Thiele tube method.<sup>[5]</sup> This technique is suitable for small sample volumes.

## Principle

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. In this method, a small sample is heated in a tube alongside an inverted capillary. As the liquid heats, trapped air and vapor escape from the capillary. When the heat is removed, the liquid cools, and the point at which the external pressure overcomes the vapor pressure and forces the liquid back into the capillary is recorded as the boiling point.<sup>[4]</sup>

## Apparatus and Materials

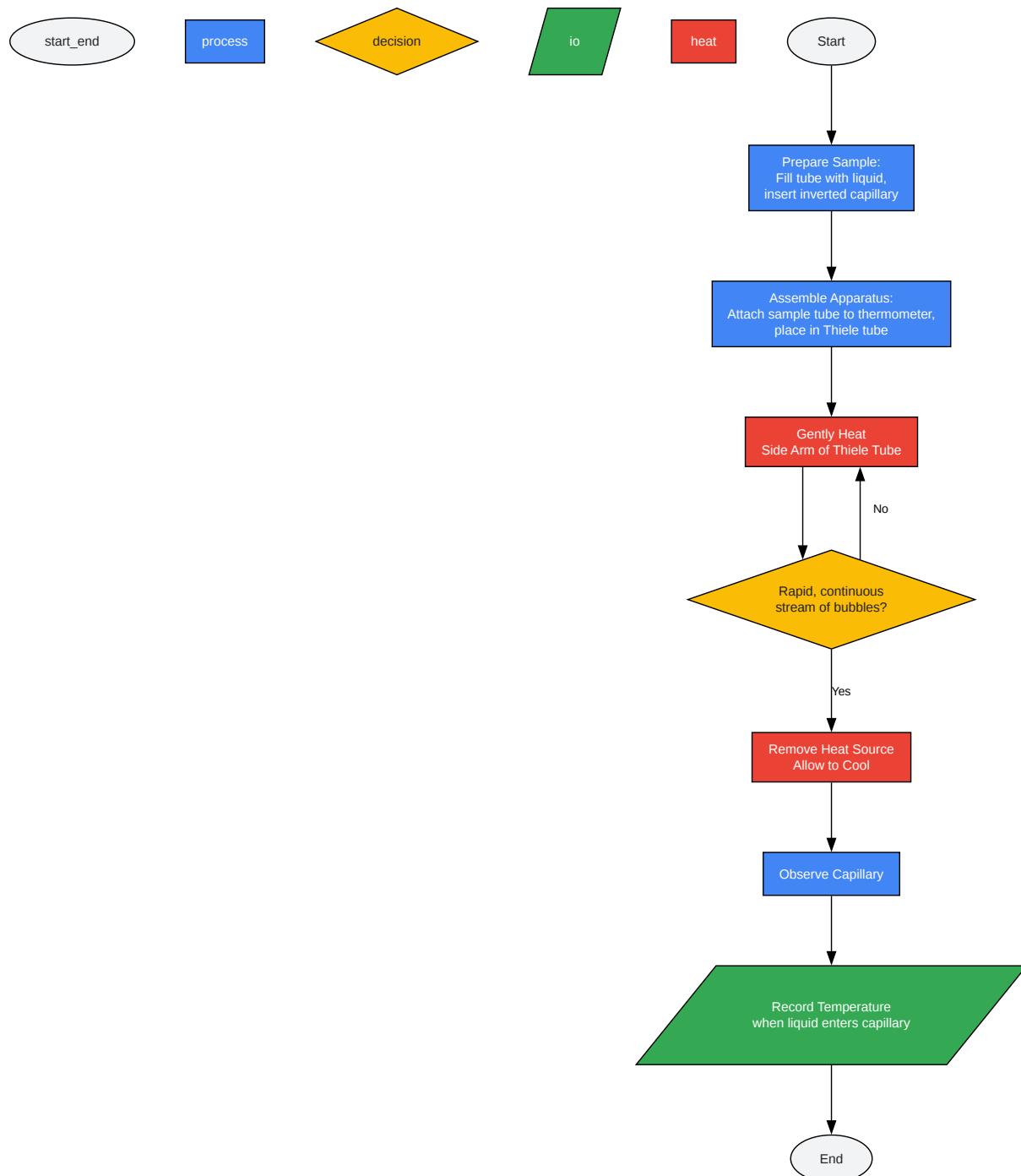
- Thiele tube
- High-boiling point mineral oil or paraffin oil
- Thermometer (-10 to 250 °C range)
- Small sample tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamp

## Procedure

- Sample Preparation: Fill the small sample tube to a depth of approximately 2-3 mL with **3-Mercaptohexyl acetate**.
- Capillary Insertion: Place the capillary tube, with its open end down, into the sample tube.
- Assembly: Attach the sample tube to the thermometer using a rubber band. The bottom of the sample tube should be level with the thermometer bulb.[\[5\]](#)
- Thiele Tube Setup: Insert the thermometer assembly into the Thiele tube, ensuring the sample is positioned in the main body of the tube, submerged in the heating oil.
- Heating: Gently heat the side arm of the Thiele tube with a small flame or on a hot plate.[\[5\]](#) The design of the tube facilitates convection currents, ensuring uniform heat distribution.
- Observation: As the temperature rises, a slow stream of bubbles will emerge from the capillary tip. Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Cooling and Measurement: Remove the heat source and allow the apparatus to cool slowly.
- Boiling Point Reading: The temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube is the boiling point of the sample. Record this temperature.[\[4\]](#)[\[5\]](#)
- Pressure Correction: Record the ambient barometric pressure. If the pressure is not 760 mmHg, a correction may be necessary to report the normal boiling point.

## Visualization

The following diagrams illustrate the logical workflow for the experimental determination of a boiling point using the described micro-method.



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Caption: Workflow for Micro Boiling Point Determination.

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